

# 4-(4-Chlorobenzyl)morpholine structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(4-Chlorobenzyl)morpholine

Cat. No.: B1332539

[Get Quote](#)

An In-depth Technical Guide to **4-(4-Chlorobenzyl)morpholine**: Structure, Synthesis, and Characterization

## Abstract

This technical guide provides a comprehensive scientific overview of **4-(4-Chlorobenzyl)morpholine**, a key synthetic intermediate in the fields of medicinal chemistry and drug development. The document elucidates the compound's precise chemical structure and IUPAC nomenclature, supported by detailed physicochemical and safety data. A robust, field-proven protocol for its synthesis via nucleophilic substitution is presented, with a focus on the causal reasoning behind methodological choices. Furthermore, this guide details the expected spectroscopic signature of the molecule using Nuclear Magnetic Resonance ( $^1\text{H}$  and  $^{13}\text{C}$  NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), providing a framework for its analytical confirmation. The significance of the morpholine scaffold as a privileged structure in pharmacology is discussed, contextualizing the utility of **4-(4-Chlorobenzyl)morpholine** as a versatile building block for the synthesis of complex, biologically active compounds. This document is intended for researchers, chemists, and drug development professionals requiring a thorough understanding of this compound's properties and handling.

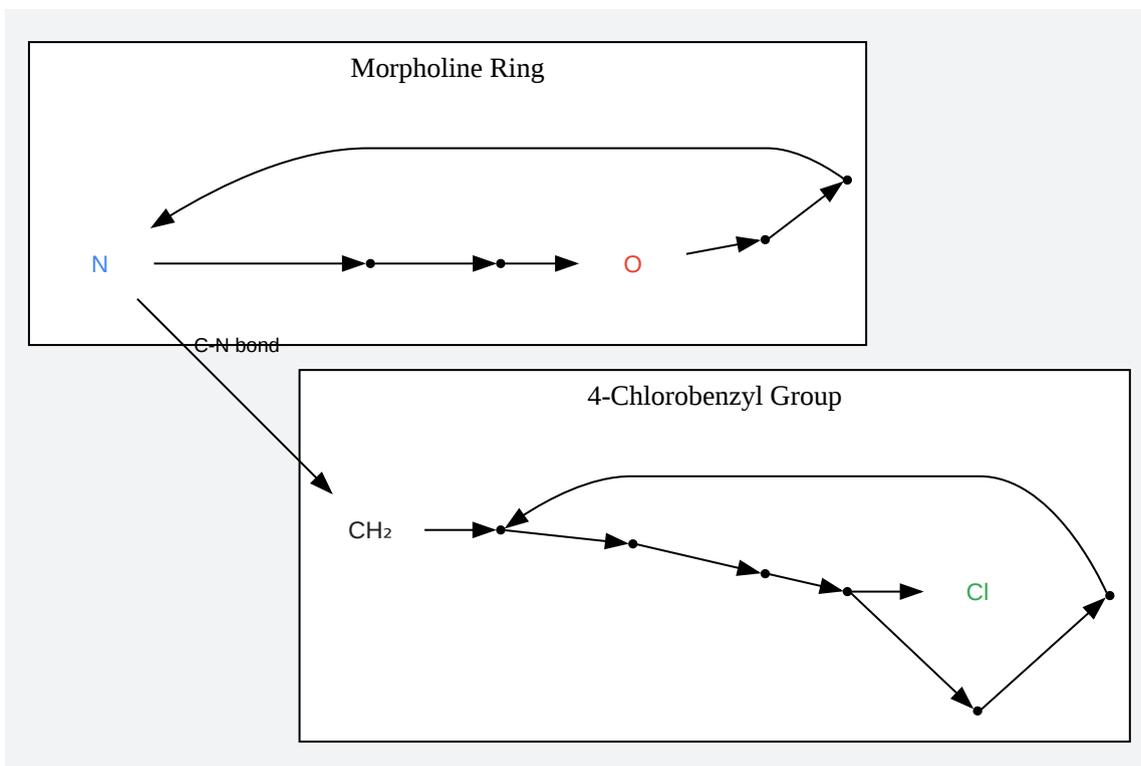
## Chemical Identity and Structure Nomenclature and Identifiers

The unique chemical identity of **4-(4-Chlorobenzyl)morpholine** is established through a combination of its systematic name and various registry numbers. These identifiers are crucial for unambiguous documentation and database retrieval in a research and regulatory context.

Identifier	Value	Reference
IUPAC Name	4-(4-Chlorobenzyl)morpholine	[1][2]
CAS Number	6425-43-0	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> ClNO	[1][2]
Molecular Weight	211.69 g/mol	[1][2]

## Structural Elucidation

**4-(4-Chlorobenzyl)morpholine** is a tertiary amine featuring two core structural motifs: a saturated six-membered morpholine heterocycle and a para-substituted chlorobenzyl group. The morpholine ring, containing both an ether (-O-) and a secondary amine (-NH-) functional group in its parent form, is N-substituted.[3] The substituent is a benzyl group, which is attached to the morpholine nitrogen via its methylene (-CH<sub>2</sub>) bridge. This benzyl group is further functionalized with a chlorine atom at the para-position (position 4) of the phenyl ring. This specific arrangement of atoms defines its chemical reactivity and steric profile.



[Click to download full resolution via product page](#)

Caption: Chemical structure of **4-(4-Chlorobenzyl)morpholine**.

## Physicochemical and Safety Data

### Physicochemical Properties

The physical properties of a compound are foundational to its handling, purification, and formulation. The data below, derived from chemical supplier databases, provides key parameters for **4-(4-Chlorobenzyl)morpholine**.

Property	Value	Reference
Appearance	Solid	[1]
Melting Point	68-69 °C	[1]
Boiling Point	287.3 ± 25.0 °C (Predicted)	[1]
Density	1.183 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]

## Safety and Handling

According to its Safety Data Sheet (SDS), **4-(4-Chlorobenzyl)morpholine** is classified as a hazardous substance requiring careful handling to mitigate exposure risks.[4]

- GHS Hazard Statements:
  - H302: Harmful if swallowed.[4]
  - H315: Causes skin irritation.[4]
  - H319: Causes serious eye irritation.[4]
  - H335: May cause respiratory irritation.[4]
- Personal Protective Equipment (PPE):
  - Engineering Controls: Use only outdoors or in a well-ventilated area, preferably within a chemical fume hood.[4]
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).[4]
  - Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.[4]
  - Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin contact.[4]
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed and store locked up.[4]

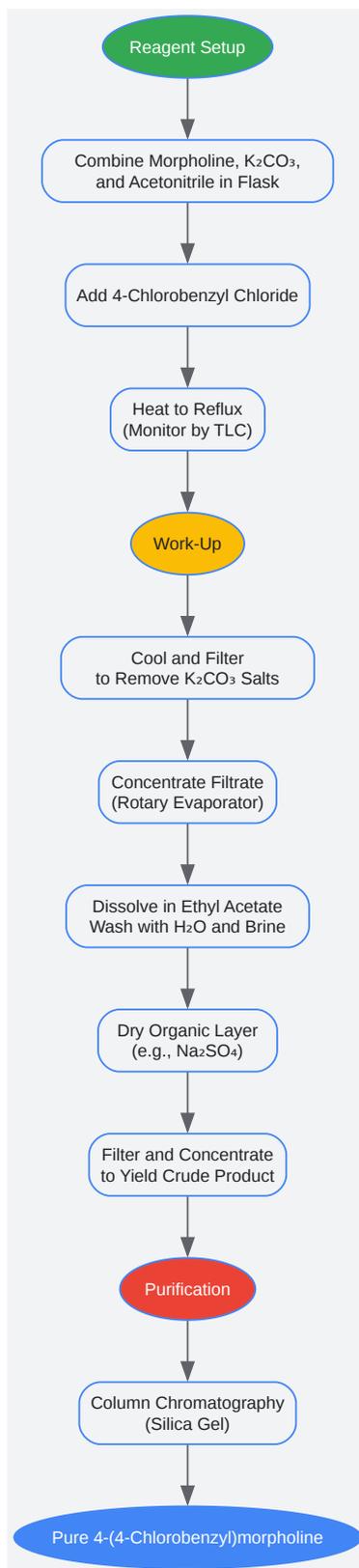
## Synthesis of 4-(4-Chlorobenzyl)morpholine

### Mechanistic Rationale

The most direct and widely employed method for synthesizing N-benzylated morpholines is the bimolecular nucleophilic substitution ( $S_N2$ ) reaction.[5] In this mechanism, the lone pair of electrons on the nitrogen atom of the morpholine ring acts as the nucleophile. This nucleophile attacks the electrophilic carbon of the methylene group in 4-chlorobenzyl chloride. The reaction proceeds via a single transition state, leading to the displacement of the chloride leaving group

and the formation of a new carbon-nitrogen bond. An inorganic base, such as potassium carbonate, is included to act as a scavenger for the hydrochloric acid (HCl) generated in situ, driving the reaction to completion.

## Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **4-(4-Chlorobenzyl)morpholine**.

## Detailed Experimental Protocol

This protocol is adapted from established procedures for the synthesis of analogous N-substituted morpholines.[5][6]

- Reagents and Materials

Reagent/Material	Molecular Formula	MW ( g/mol )	Quantity	Moles (mmol)	Role
Morpholine	C <sub>4</sub> H <sub>9</sub> NO	87.12	1.05 g (1.04 mL)	12.0	Nucleophile
4-Chlorobenzyl chloride	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub>	161.03	1.61 g	10.0	Electrophile
Potassium Carbonate	K <sub>2</sub> CO <sub>3</sub>	138.21	2.76 g	20.0	Base
Acetonitrile (anhydrous)	CH <sub>3</sub> CN	41.05	50 mL	-	Solvent
Ethyl Acetate	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	88.11	~100 mL	-	Extraction Solvent
Deionized Water	H <sub>2</sub> O	18.02	~50 mL	-	Wash
Brine (sat. NaCl)	NaCl/H <sub>2</sub> O	-	~25 mL	-	Wash
Anhydrous Sodium Sulfate	Na <sub>2</sub> SO <sub>4</sub>	142.04	As needed	-	Drying Agent

- Step-by-Step Procedure

- Reaction Setup: To a 100 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add anhydrous potassium carbonate (2.76 g, 20.0 mmol).

- Add anhydrous acetonitrile (50 mL) followed by morpholine (1.04 mL, 12.0 mmol). Stir the suspension for 10 minutes at room temperature.
- Addition of Electrophile: Add 4-chlorobenzyl chloride (1.61 g, 10.0 mmol) to the stirring suspension.
- Reaction: Heat the mixture to reflux (approx. 82°C) and maintain for 4-6 hours. Monitor the reaction's progress via Thin-Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, allow the mixture to cool to room temperature. Filter the solid potassium salts and wash the filter cake with a small amount of ethyl acetate.
- Combine the filtrate and washings and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification (Aqueous Extraction): Dissolve the resulting residue in ethyl acetate (50 mL) and transfer to a separatory funnel. Wash the organic layer sequentially with deionized water (2 x 25 mL) and brine (25 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter off the drying agent, and concentrate under reduced pressure to yield the crude product.
- Purification (Column Chromatography): If necessary, purify the crude solid by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent. Combine fractions containing the pure product (as determined by TLC) and concentrate to afford pure **4-(4-Chlorobenzyl)morpholine**.

## Causality of Protocol Choices

- Solvent: Acetonitrile is an ideal polar aprotic solvent for  $S_N2$  reactions. Its polarity stabilizes the charged transition state, accelerating the reaction, while its aprotic nature prevents solvation of the nucleophile, maintaining its reactivity.
- Base: Anhydrous potassium carbonate is a mild, inexpensive, and easily filterable base. Its role is critical to neutralize the HCl byproduct, preventing the protonation of the morpholine nucleophile and thereby ensuring the reaction proceeds efficiently.

- **Work-up:** The aqueous wash steps are essential for removing any remaining water-soluble impurities, such as inorganic salts and unreacted morpholine hydrochloride. The final brine wash aids in breaking any emulsions and begins the process of drying the organic layer.
- **Purification:** Column chromatography separates the target compound from unreacted starting material and non-polar byproducts based on differential adsorption to the silica stationary phase, ensuring high purity of the final product.

## Spectroscopic Characterization

Structural confirmation of the synthesized product is achieved through a combination of spectroscopic techniques. While experimentally derived spectra are not widely published, the expected data can be reliably predicted based on the known structure and data from analogous compounds.<sup>[5][6]</sup>

### Proton Nuclear Magnetic Resonance (<sup>1</sup>H NMR)

#### Spectroscopy

Predicted <sup>1</sup>H NMR (400 MHz, CDCl<sub>3</sub>) Data

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 7.30	Doublet	2H	Ar-H (ortho to CH <sub>2</sub> )
~ 7.25	Doublet	2H	Ar-H (ortho to Cl)
~ 3.71	Triplet	4H	-O-CH <sub>2</sub> - (morpholine)
~ 3.48	Singlet	2H	Ar-CH <sub>2</sub> -N-

| ~ 2.46 | Triplet | 4H | -N-CH<sub>2</sub>- (morpholine) |

### Carbon-13 Nuclear Magnetic Resonance (<sup>13</sup>C NMR)

#### Spectroscopy

Predicted <sup>13</sup>C NMR (100 MHz, CDCl<sub>3</sub>) Data

Chemical Shift ( $\delta$ , ppm)	Assignment
~ 136.5	C-Ar (ipso to CH <sub>2</sub> )
~ 132.8	C-Ar (ipso to Cl)
~ 130.4	CH-Ar (ortho to CH <sub>2</sub> )
~ 128.5	CH-Ar (ortho to Cl)
~ 67.0	-O-CH <sub>2</sub> - (morpholine)
~ 63.2	Ar-CH <sub>2</sub> -N-

| ~ 53.6 | -N-CH<sub>2</sub>- (morpholine) |

## Infrared (IR) Spectroscopy

Expected Characteristic IR Absorption Bands (KBr, cm<sup>-1</sup>)

Wavenumber (cm <sup>-1</sup> )	Vibration Type	Functional Group
3100-3000	C-H Stretch	Aromatic
2950-2800	C-H Stretch	Aliphatic (CH <sub>2</sub> )
~ 1595	C=C Stretch	Aromatic Ring
~ 1490	C=C Stretch	Aromatic Ring
~ 1115	C-O-C Stretch	Ether

| ~ 815 | C-H Out-of-plane Bend | p-disubstituted benzene |

## Mass Spectrometry (MS)

Expected Mass Spectrometry (Electron Ionization, EI) Data

- Molecular Ion (M<sup>+</sup>): A prominent peak is expected at m/z = 211, corresponding to the molecular weight of the compound with the <sup>35</sup>Cl isotope.

- Isotope Peak (M+2)<sup>+</sup>: A peak at m/z = 213, with an intensity approximately one-third of the M<sup>+</sup> peak, is characteristic of the presence of a single chlorine atom (<sup>37</sup>Cl isotope).
- Major Fragment: A significant fragment is expected at m/z = 125, corresponding to the 4-chlorobenzyl cation ([ClC<sub>6</sub>H<sub>4</sub>CH<sub>2</sub>)<sup>+</sup>), formed by cleavage of the benzylic C-N bond.

## Applications in Research and Development

### The Morpholine Scaffold in Medicinal Chemistry

The morpholine ring is considered a "privileged scaffold" in drug discovery.[7][8] Its inclusion in a molecule often imparts favorable pharmacokinetic properties (ADME - Absorption, Distribution, Metabolism, and Excretion).[8] Specifically, the morpholine moiety can increase aqueous solubility, improve metabolic stability, and serve as a hydrogen bond acceptor, enhancing interactions with biological targets.[5][8] This has led to its incorporation into numerous approved drugs, including the antibiotic Linezolid and the anticancer agent Gefitinib. [3][9][10]

### Utility as a Synthetic Intermediate

**4-(4-Chlorobenzyl)morpholine** is primarily valued as a chemical building block for the synthesis of more elaborate molecules.[7] It provides a stable, pre-formed morpholine-benzyl core onto which further chemical transformations can be performed. The chlorine atom on the phenyl ring can be displaced or used as a handle for cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig amination), allowing for the construction of diverse chemical libraries for screening in drug discovery programs.

### Conclusion

**4-(4-Chlorobenzyl)morpholine** is a well-defined chemical compound with significant value as a synthetic intermediate. Its structure, which combines the pharmacologically advantageous morpholine ring with a functionalizable chlorobenzyl group, makes it a strategic starting material for medicinal chemistry research. The synthesis is robust and scalable, relying on fundamental S<sub>N</sub>2 reaction principles. Supported by a clear spectroscopic profile for analytical confirmation and well-documented handling procedures, this compound serves as a versatile and accessible tool for scientists and researchers aiming to develop novel, complex molecules with potential therapeutic applications.

## References

- Vertex AI Search. (2023, October 11). SAFETY DATA SHEET for 4-(4-Chlorobenzyl)morpholine.
- NIST. (n.d.). 4-(4-Chlorobenzoyl)morpholine. NIST Chemistry WebBook.
- ChemicalBook. (n.d.). **4-(4-CHLOROBENZYL)MORPHOLINE** CAS#: 6425-43-0.
- NIH PubChem. (n.d.). N-(4-Chlorobenzoyl)morpholine.
- NIST. (n.d.). 4-Chlorobenzoic acid, morpholide. NIST Chemistry WebBook.
- NIH PubChem. (n.d.). 4-(4-Chlorophenyl)morpholine.
- Sigma-Aldrich. (2024, August 9). SAFETY DATA SHEET.
- EvitaChem. (n.d.). Buy 4-(4-(Chloromethyl)benzyl)morpholine.
- BenchChem. (n.d.). An In-depth Technical Guide to 4-(4-Bromobenzyl)morpholine: Structure, Synthesis, and Potential Applications.
- ChemicalBook. (2023, July 19). **4-(4-CHLOROBENZYL)MORPHOLINE** | 6425-43-0.
- BenchChem. (n.d.). An In-depth Technical Guide to the Physicochemical Properties of 4-(4-Bromobenzyl)morpholine.
- ChemicalBook. (n.d.). 4-(4-CHLOROPHENYL)MORPHOLINE synthesis.
- BenchChem. (n.d.). Application Notes and Protocols: Synthesis of 4-(4-Bromobenzyl)morpholine from Morpholine.
- BenchChem. (n.d.). In-Depth Technical Guide to the Spectral Data of 4-(4-Bromobenzyl)morpholine.
- Wikipedia. (n.d.). Morpholine.
- Fisher Scientific. (2010, August 6). Morpholine - SAFETY DATA SHEET.
- Lab Alley. (2020, March 16). Morpholine - SAFETY DATA SHEET.
- Chemos GmbH & Co.KG. (n.d.). Safety Data Sheet: Morpholine.
- Ataman Kimya. (n.d.). MORPHOLINE.
- ResearchGate. (2013, August). Morpholines. Synthesis and Biological Activity.
- Organic Chemistry Portal. (n.d.). Morpholine synthesis.
- Ataman Kimya. (n.d.). MORPHOLINE.
- ChemicalBook. (2019, November 20). Applications of Morpholine in Chemical Industry.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 4-(4-CHLOROBENZYL)MORPHOLINE CAS#: 6425-43-0 [m.chemicalbook.com]
- 2. 4-(4-CHLOROBENZYL)MORPHOLINE | 6425-43-0 [chemicalbook.com]
- 3. Morpholine - Wikipedia [en.wikipedia.org]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. atamankimya.com [atamankimya.com]
- 10. Applications of Morpholine in Chemical Industry\_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [4-(4-Chlorobenzyl)morpholine structure and IUPAC name]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1332539#4-4-chlorobenzyl-morpholine-structure-and-iupac-name]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)